

A Technical Guide to the Physicochemical Properties of Ethyl 3-Ethoxypropionate

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Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

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This in-depth technical guide provides a comprehensive overview of the boiling point and vapor pressure of **ethyl 3-ethoxypropionate** (EEP), a widely utilized solvent in various industrial and pharmaceutical applications. This document summarizes key quantitative data, details the experimental protocols for their determination, and illustrates the fundamental relationships between these physical properties.

Core Physicochemical Data

Ethyl 3-ethoxypropionate (CAS No: 763-69-9) is a colorless liquid with a characteristic ester-like odor.^{[1][2]} Its physicochemical properties, particularly its boiling point and vapor pressure, are critical for its application in formulations, synthesis, and manufacturing processes where solvent volatility and process conditions are paramount.

Quantitative Data Summary

The boiling point and vapor pressure of **ethyl 3-ethoxypropionate** have been determined by multiple sources. The data is summarized in the tables below for ease of comparison.

Table 1: Boiling Point of **Ethyl 3-Ethoxypropionate**

Boiling Point (°C)	Boiling Point (°F)	Pressure (hPa/mmHg)	Reference(s)
166	330.8	1013 hPa	[3][4][5][6][7]
170	338	760 mmHg	[1][2][8]
165-172	329-341.6	Not Specified	
175	347	Not Specified	[9]
169	336.2	Not Specified	[10]

Table 2: Vapor Pressure of **Ethyl 3-Ethoxypropionate**

Vapor Pressure	Temperature (°C)	Temperature (°F)	Reference(s)
0.9 mmHg	Not Specified	Not Specified	[1][11]
2.0 hPa	25	77	[12][4][6]
2.3 hPa	20	68	[3]
1.802 mmHg	25	77	[13]
0.013 psi	20	68	[14]

Experimental Protocols

The determination of boiling point and vapor pressure for chemical substances like **ethyl 3-ethoxypropionate** is governed by standardized experimental protocols to ensure accuracy and reproducibility. The most commonly cited methods are those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Boiling Point Determination (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[15][16] OECD Guideline 103 describes several methods for this determination.[1][3][17]

Methods:

- **Ebulliometer Method:** This technique involves measuring the boiling point of the liquid in an ebulliometer, an apparatus designed for precise boiling point determination.
- **Dynamic Method:** A liquid is heated, and the temperature at which it boils under a specific external pressure is recorded. This method can also be adapted to determine vapor pressure.^[1]
- **Distillation Method:** This method, often aligned with standards like ASTM D1078, involves distilling the liquid and recording the temperature range over which it boils.^{[12][5][6][9][13]}
- **Siwoloboff Method:** A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is observed.^[1]
- **Photocell Detection and Thermal Analysis (DSC/DTA):** These modern instrumental methods can automatically detect the boiling point by monitoring physical changes in the substance as it is heated.^[1]

A general laboratory procedure for determining the boiling point using the capillary method is as follows:

- A small amount of **ethyl 3-ethoxypropionate** is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The assembly is attached to a thermometer and heated gradually in a heating bath (e.g., a Thiele tube or an aluminum block).
- As the temperature rises, air trapped in the capillary tube expands and escapes. When the boiling point is reached, the vapor of the liquid fills the capillary.
- The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^[18]
- The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the precise boiling point.^[18]

Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.^[16] OECD Guideline 104 outlines several methods for its measurement.^{[7][8][14][19]}

Methods:

- **Dynamic Method (Cottrell's Method):** Similar to the boiling point determination, this method measures the boiling temperature of the liquid at various applied pressures.
- **Static Method:** The substance is placed in a sealed, evacuated container, and the pressure is measured directly with a manometer at a constant temperature.^{[10][14]}
- **Isoteniscope Method (ASTM D2879):** This is a standardized static method where the sample is maintained at a constant temperature, and the vapor pressure is balanced against a known pressure of an inert gas.^{[2][14]}
- **Effusion Methods (Knudsen Cell, Vapour Pressure Balance, Isothermal Thermogravimetry):** These methods measure the rate of effusion of the vapor through a small orifice into a vacuum.
- **Gas Saturation Method (ASTM E1194):** A stream of inert gas is passed through or over the substance at a known rate, becoming saturated with its vapor. The amount of vapor transported is then determined, allowing for the calculation of the vapor pressure.^{[4][20][21][22]}

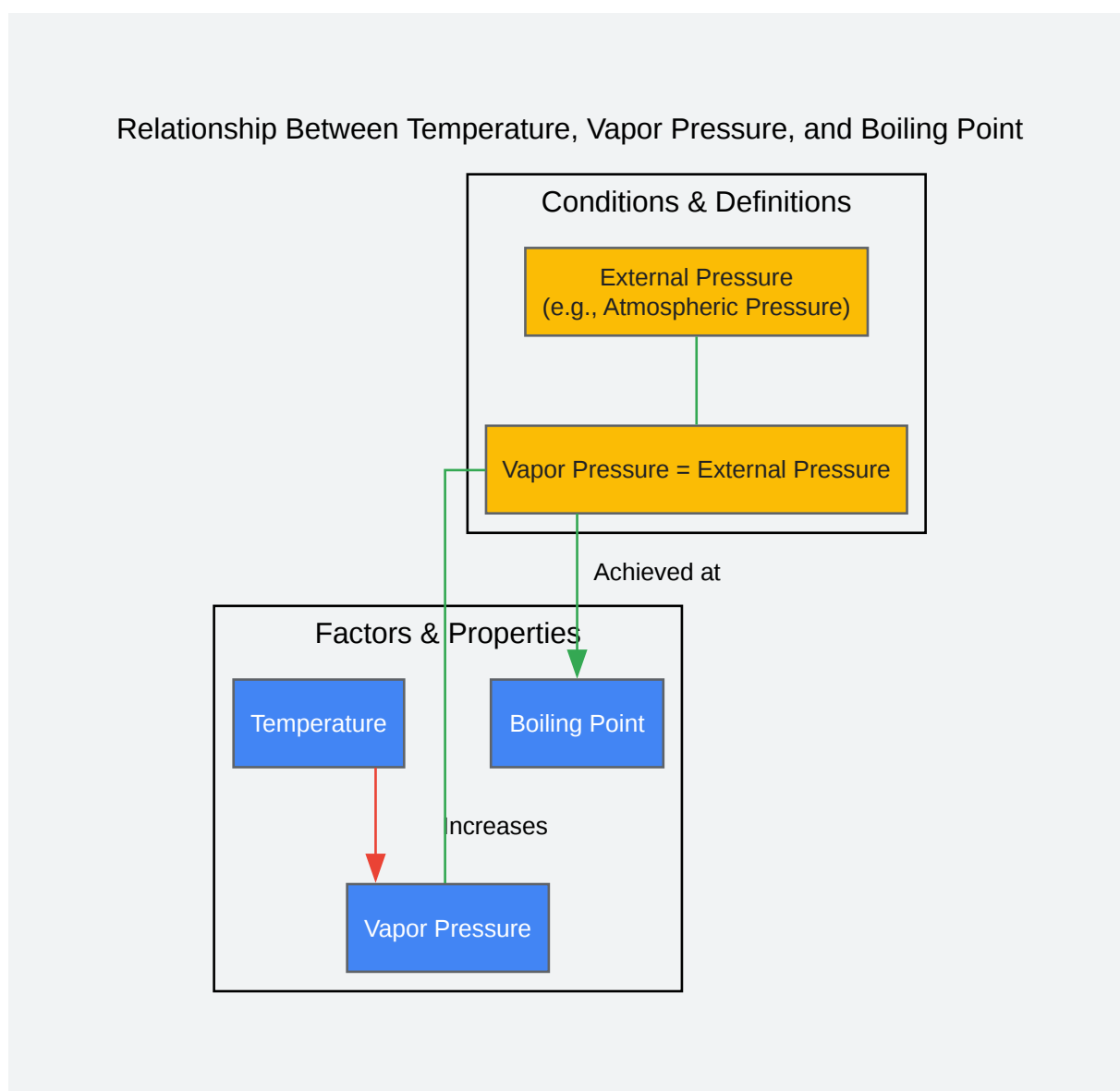
A general procedure for the static method is as follows:

- A sample of **ethyl 3-ethoxypropionate** is placed in a thermostatically controlled, sealed vessel.
- The vessel is evacuated to remove any foreign gases.
- The system is allowed to reach thermal equilibrium at a specific temperature.
- The pressure exerted by the vapor in the headspace of the vessel is measured using a pressure transducer.

- This process is repeated at several different temperatures to establish the vapor pressure curve of the substance.[23]

Visualization of Physicochemical Relationships

The relationship between temperature, vapor pressure, and boiling point is a fundamental concept in physical chemistry. The following diagram illustrates this relationship.



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Caption: Interrelationship of Temperature, Vapor Pressure, and Boiling Point.

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References

- 1. oecd.org [oecd.org]
- 2. ASTM D2879 - Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isoteniscope - Savant Labs [savantlab.com]
- 3. laboratuar.com [laboratuar.com]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. Federal & State Regulations | ASTM D1078 Standard test method for distillation range of volatile organic liquids | J. J. Keller® Compliance Network [jjkellercompliancencetwork.com]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. standards.iteh.ai [standards.iteh.ai]
- 10. consilab.de [consilab.de]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. store.astm.org [store.astm.org]
- 13. store.astm.org [store.astm.org]
- 14. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 15. oecd.org [oecd.org]
- 16. Vapor pressure - Wikipedia [en.wikipedia.org]
- 17. Physical chemical testing studies | Essem Compliance [essem-compliance.com]
- 18. Video: Boiling Points - Procedure [jove.com]
- 19. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [books.google.com]
- 20. Vapor Pressure Testing: A Comprehensive Guide - zeal [zealinstruments.com]

- 21. store.astm.org [store.astm.org]
- 22. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 23. aa6kj.hopto.org [aa6kj.hopto.org]
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